

1-(Pyridin-4-ylmethyl)piperazine chemical properties and structure

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Compound of Interest

Compound Name: 1-(Pyridin-4-ylmethyl)piperazine

Cat. No.: B042416

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An In-depth Technical Guide to 1-(Pyridin-4-ylmethyl)piperazine

Abstract

1-(Pyridin-4-ylmethyl)piperazine is a heterocyclic compound featuring a pyridine ring linked to a piperazine moiety via a methylene bridge. This unique structural arrangement makes it a valuable building block in medicinal chemistry and materials science. Its ability to interact with various biological targets has led to its use as a key intermediate in the development of novel therapeutic agents, particularly in the fields of neuropharmacology and oncology.^[1] This document provides a comprehensive overview of its chemical properties, structure, and its role as a versatile scaffold in research and development.

Chemical Properties and Structure

1-(Pyridin-4-ylmethyl)piperazine is a colorless to yellow liquid at room temperature.^[1] It is recognized for its utility as a versatile chemical intermediate in the synthesis of more complex molecules.^[1]

Structural and Physicochemical Data

The fundamental properties of **1-(Pyridin-4-ylmethyl)piperazine** are summarized in the table below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Identifier	Value	Reference
IUPAC Name	1-(Pyridin-4-ylmethyl)piperazine	
Synonyms	(4-Pyridylmethyl)piperazine	[1]
CAS Number	62089-74-1	[1]
Molecular Formula	C ₁₀ H ₁₅ N ₃	[1]
Molecular Weight	177.25 g/mol	[1]
Appearance	Colorless to yellow liquid	[1]
Purity	≥ 98% (GC)	[1]
PubChem ID	808715	[1]

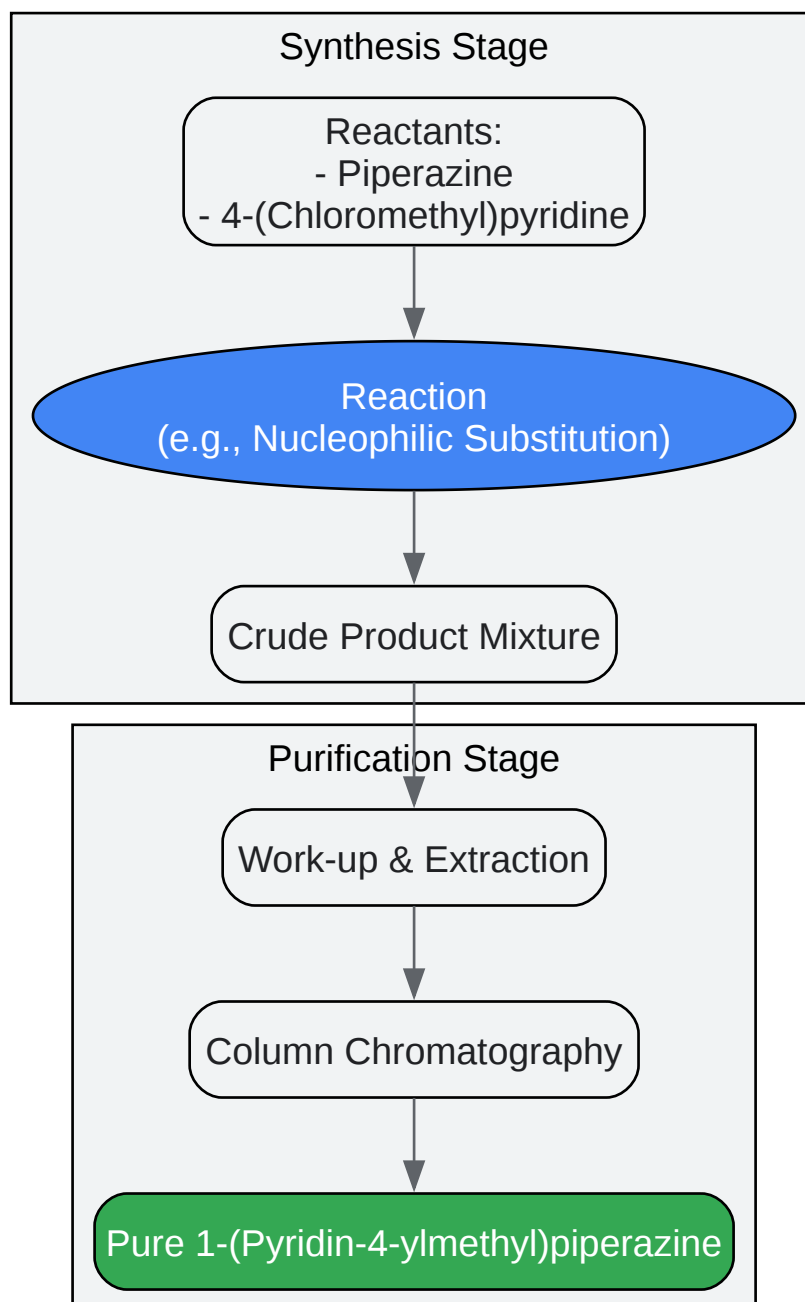
Applications in Research and Development

The unique structure of **1-(Pyridin-4-ylmethyl)piperazine**, which combines the features of both pyridine and piperazine rings, makes it a valuable scaffold in several areas of research.

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of a wide range of pharmaceuticals. It is particularly noted for its application in developing drugs that target neurological disorders and for the creation of novel anti-cancer therapies.[\[1\]](#) The piperazine core is a common feature in many bioactive molecules, and the pyridine ring enhances its ability to interact with biological targets.[\[1\]](#)
- **Biochemical Research:** In laboratory settings, it is employed as a ligand in receptor binding assays. These studies are critical for understanding the interactions between drugs and their biological receptors, which is a fundamental aspect of drug discovery.[\[1\]](#)
- **Material Science:** Beyond pharmaceuticals, this compound is used in the creation of advanced materials, such as specialized polymers and coatings, where its chemical structure can impart desirable properties.[\[1\]](#)
- **Coordination Chemistry:** The nitrogen atoms in the piperazine and pyridine rings allow the molecule to form stable complexes with metal ions, opening up applications in catalysis.[\[1\]](#)

Logical Workflow for Synthesis and Purification

While specific, detailed experimental protocols for the synthesis of **1-(Pyridin-4-ylmethyl)piperazine** are proprietary or vary between laboratories, a general logical workflow can be outlined. The synthesis of such piperazine derivatives typically involves the reaction of a piperazine with a suitable pyridine-containing electrophile, followed by purification.

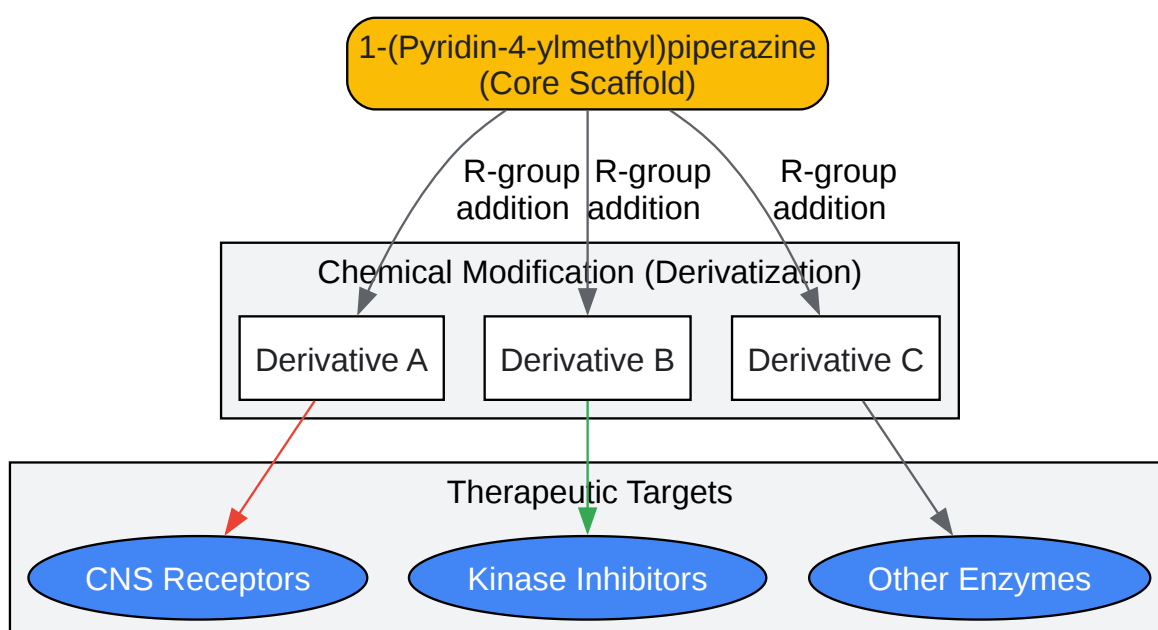


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Caption: General workflow for synthesis and purification.

Role as a Versatile Scaffold in Drug Discovery

The piperazine ring is a privileged scaffold in medicinal chemistry due to its favorable pharmacokinetic properties.[2] **1-(Pyridin-4-ylmethyl)piperazine** acts as a versatile starting point for creating a diverse library of compounds through modification at the secondary amine of the piperazine ring. This allows for the exploration of structure-activity relationships to optimize drug candidates for various biological targets.



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Caption: Role as a scaffold in developing therapeutic agents.

Conclusion

1-(Pyridin-4-ylmethyl)piperazine is a compound of significant interest to researchers in drug development and materials science. Its chemical structure provides a versatile platform for the synthesis of novel molecules with a wide range of potential applications. The dual presence of the pyridine and piperazine moieties imparts unique properties that continue to be exploited in the quest for new and improved therapeutic agents and advanced materials.

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